

# Solubility Profiling and Thermodynamic Analysis of 2-Chloro-N-methoxyacetamide

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## Compound of Interest

Compound Name: 2-chloro-N-methoxyacetamide

CAS No.: 36851-81-7

Cat. No.: B1367236

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## Executive Summary & Compound Identification

**2-Chloro-N-methoxyacetamide** (CAS: 36851-81-7) is a specialized functionalized amide intermediate often utilized in the synthesis of hydroxamic acid derivatives, agrochemicals, and pharmaceutical building blocks.<sup>[1]</sup> Unlike its N-methylated analog (Weinreb amide linker), this secondary amide possesses a distinct hydrogen bond donor site (N-H), significantly influencing its solubility profile and solid-state thermodynamics.

Currently, comprehensive peer-reviewed solubility datasets (e.g., mole fraction vs. temperature in pure solvents) are not widely available in open literature for this specific CAS entry. Consequently, this guide functions as a protocol-driven technical whitepaper. It provides the structural basis for solubility prediction, a validated experimental workflow for data generation, and the thermodynamic framework required to model the resulting data for process optimization (e.g., crystallization).

## Physicochemical Profile

| Property              | Detail                                                                                                            |
|-----------------------|-------------------------------------------------------------------------------------------------------------------|
| IUPAC Name            | 2-Chloro-N-methoxyacetamide                                                                                       |
| CAS Number            | 36851-81-7                                                                                                        |
| Molecular Formula     | C                                                                                                                 |
|                       | H                                                                                                                 |
|                       | ClNO                                                                                                              |
| Molecular Weight      | 123.54 g/mol                                                                                                      |
| Physical State        | Solid (Melting Point ~39–41 °C)                                                                                   |
| Key Functional Groups | -Chloro (lipophilic/reactive), Amide Carbonyl (H-acceptor), N-Methoxy (H-acceptor), Secondary Amide N-H (H-donor) |

## Theoretical Solubility Profile & Solvent Selection

Before experimental determination, solvent screening must be guided by the "Like Dissolves Like" principle and Hansen Solubility Parameters (HSP). The presence of the N-H group makes this compound more polar than its tertiary amide counterparts.

## Predicted Solubility Trends

Based on the molecular structure (

), the following solubility behaviors are mechanistically predicted:

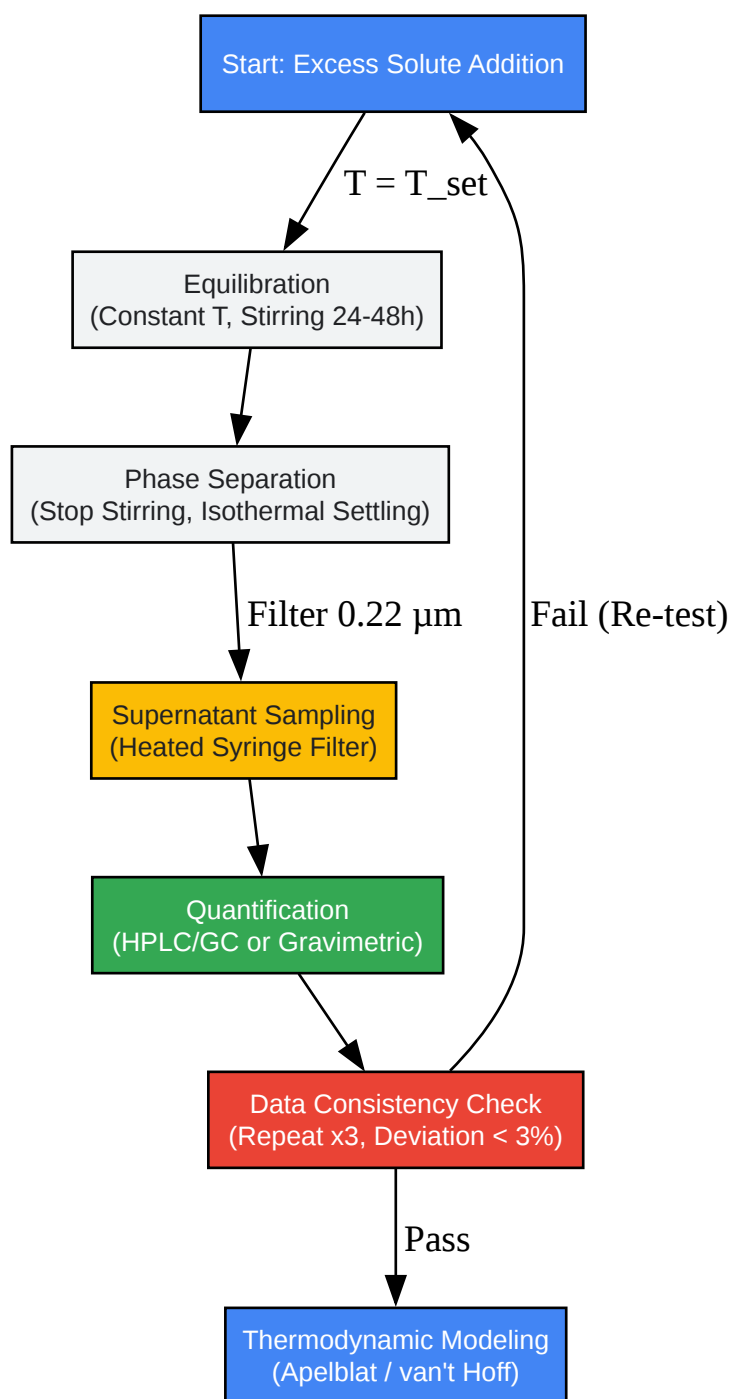
| Solvent Class  | Representative Solvents          | Predicted Solubility | Mechanistic Rationale                                                                                                    |
|----------------|----------------------------------|----------------------|--------------------------------------------------------------------------------------------------------------------------|
| Polar Protic   | Methanol, Ethanol, IPA           | High                 | Strong Hydrogen Bonding (HB) interactions. The solvent -OH accepts H from amide N-H and donates H to carbonyl/methoxy O. |
| Polar Aprotic  | DMSO, DMF, DMAc                  | Very High            | Dipole-dipole interactions disrupt the crystal lattice effectively. Excellent for reaction media.                        |
| Ketones/Esters | Acetone, Ethyl Acetate           | Moderate to High     | Good dipole interactions. Likely candidates for cooling crystallization due to steep solubility curves.                  |
| Chlorinated    | Dichloromethane, Chloroform      | High                 | Favorable dispersion forces and weak H-bonding; good solubilizing power for the chloro-alkyl chain.                      |
| Aromatic       | Toluene, Xylene                  | Moderate             | $\pi$ -interactions. Often used as the "good solvent" in anti-solvent crystallizations.                                  |
| Alkanes        | n-Hexane, n-Heptane, Cyclohexane | Low (Insoluble)      | Lack of polar interactions. Ideal anti-solvents to induce precipitation.                                                 |

## Experimental Protocol: Solubility Determination

To generate high-fidelity solubility data suitable for thermodynamic modeling, the Dynamic Laser Monitoring Method or the Static Gravimetric Method is recommended. The protocol below outlines the Static Equilibrium Method, which is the gold standard for accuracy.

### Workflow Diagram (DOT)

The following diagram illustrates the self-validating workflow for determining solubility.



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Figure 1: Step-by-step workflow for the determination of solid-liquid equilibrium (solubility).

## Detailed Methodology

- Preparation: Add excess **2-chloro-N-methoxyacetamide** solid to a jacketed glass vessel containing 50 mL of the target solvent.
- Equilibration: Stir the suspension continuously using a magnetic stirrer at the desired temperature (K) for 24–48 hours. The temperature must be controlled by a circulating water bath.
- Sampling: Stop stirring and allow the phases to separate for 2 hours (isothermal). Withdraw the supernatant using a pre-heated syringe equipped with a 0.22  $\mu$ m PTFE filter to exclude solid particles.
- Quantification:
  - Gravimetric: Evaporate the solvent in a tared dish and weigh the residue.
  - Chromatographic (Preferred): Dilute the aliquot and analyze via HPLC (UV detection at 210–220 nm) or GC-FID.
- Replication: Perform measurements in triplicate. The relative standard deviation (RSD) must be  $\leq 5\%$  for the data to be considered reliable.

## Thermodynamic Modeling

Once experimental mole fraction solubility ( $x_1$ )

is obtained at various temperatures ( $T$ )

, the data should be correlated using thermodynamic models to calculate enthalpy and entropy of dissolution.

## Modified Apelblat Equation

This semi-empirical model is widely used for correlating solubility data in pure solvents:

- A, B, C: Empirical parameters determined by non-linear regression.

- Utility: Provides excellent interpolation accuracy for process design.

## van't Hoff Equation

Used to determine the apparent thermodynamic functions:

- $\Delta H^\circ$ : Apparent standard enthalpy of dissolution.
- $\Delta S^\circ$ : Apparent standard entropy of dissolution.
- Interpretation:
  - If  $\Delta H^\circ > 0$ , the dissolution is endothermic (solubility increases with T).
  - If  $\Delta G^\circ < 0$ , the process is spontaneous.

## Process Applications: Crystallization Strategy

For purification of **2-chloro-N-methoxyacetamide**, the solubility profile suggests specific crystallization techniques.

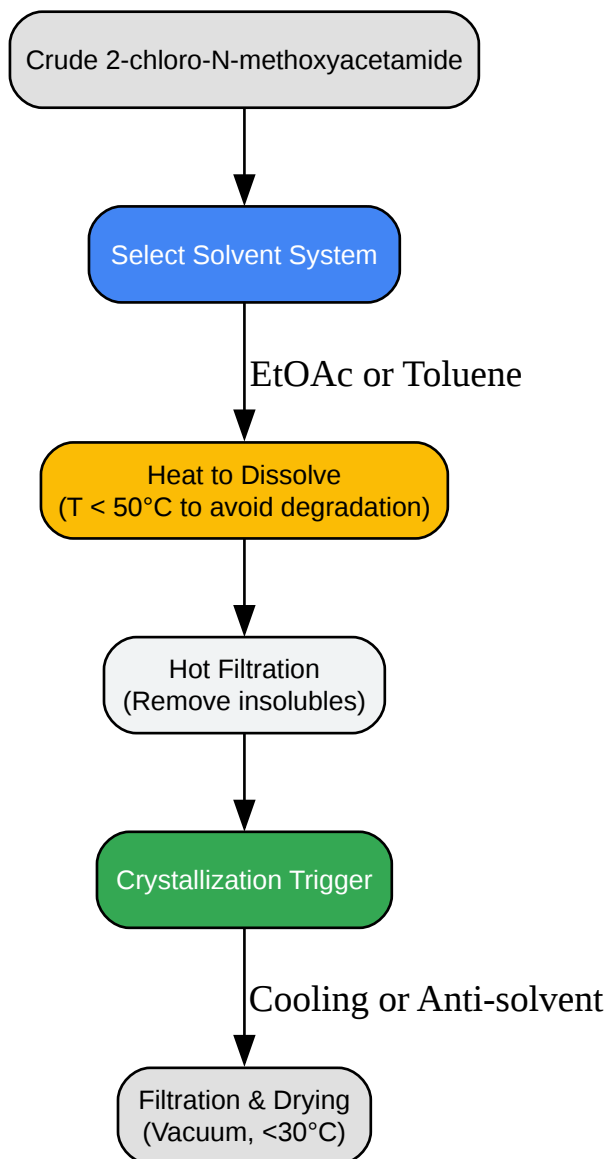
### Cooling Crystallization

- Solvents: Ethyl Acetate or Toluene.
- Mechanism: The solubility curve in these solvents is typically steep (high solubility at high T, low at low T), allowing for high recovery yields upon cooling.

### Anti-Solvent Crystallization

- System: Dissolve in minimal Acetone or Methanol (Solvent)  
Slowly add n-Heptane or Water (Anti-solvent).
- Control: This method allows for precise control over particle size distribution (PSD) by adjusting the addition rate.

## Logic Diagram for Purification



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Figure 2: Purification logic flow for thermal-sensitive amides.

## References

- Compound Identification: National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 2734716, 2-Chloro-N-methoxy-N-methylacetamide (Structural Analog Reference). Retrieved from [. \[2\]](#)



- Experimental Methodology: Sha, F., et al. (2020).[2] "Thermodynamic analysis and solubility measurement of 2-chloro-N-(hydroxymethyl)acetamide in pure and binary solvents." Journal of Chemical & Engineering Data. (Methodological Standard).[3][4]
- Thermodynamic Modeling: Apelblat, A., & Manzurola, E. (1999). "Solubilities of o-acetylsalicylic, 4-aminosalicylic, 3,5-dinitrosalicylic, and p-toluic acid, and magnesium-DL-aspartate in water from T = (278 to 348) K." The Journal of Chemical Thermodynamics.
- Safety & Handling: Sigma-Aldrich. Safety Data Sheet: 2-Chloro-N-methoxy-N-methylacetamide. (Handling protocols for chloroacetamides). Retrieved from .[5][4]

Note: Specific solubility data tables for CAS 36851-81-7 are not currently indexed in major thermodynamic databases (NIST, DDB). The protocols above are the industry standard for generating this missing data.

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## Sources

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